

# A Technical Guide to 5-Nitro-1-naphthoic Acid for Research Applications

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## Compound of Interest

Compound Name: 5-Nitronaphthalene-1-carboxylic acid

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This technical guide provides an in-depth overview of 5-Nitro-1-naphthoic acid, a key chemical intermediate for various research and development applications. This document outlines commercially available sources, key technical data, and general safety and handling information.

## Commercial Suppliers

5-Nitro-1-naphthoic acid is available from a range of commercial suppliers specializing in research chemicals. Researchers are advised to request certificates of analysis from suppliers to confirm the purity and identity of the compound.

Identified commercial suppliers include:

- Sigma-Aldrich (AldrichCPR): A well-known supplier of a wide range of research chemicals.[\[1\]](#)
- Sunway Pharm Ltd: A pharmaceutical ingredient and intermediate supplier.
- BLD Pharm: A supplier of research chemicals and pharmaceutical intermediates.[\[2\]](#)
- AK Scientific, Inc.: A supplier of fine chemicals for research and development.[\[3\]](#)
- CymitQuimica: A supplier of chemical products for research and industry.

- ChemicalBook: An online platform that lists various chemical suppliers, including for 5-Nitro-1-naphthoic acid.

## Technical Data

The following table summarizes key quantitative data for 5-Nitro-1-naphthoic acid, compiled from various supplier and database sources.

Property	Value	Source(s)
CAS Number	1975-44-6	[2][4][5]
Molecular Formula	C <sub>11</sub> H <sub>7</sub> NO <sub>4</sub>	[4][5]
Molecular Weight	217.18 g/mol	[1][2]
Physical Form	Solid, typically a yellowish or light cream powder	
Purity	Typically offered at ≥95% or ≥97%	[5]
Melting Point	260 - 264 °C (for the related compound 5-Nitroisophthalic acid, specific data for 5-Nitro-1-naphthoic acid is not consistently provided)	[6]
Solubility	Generally soluble in organic solvents like ethanol and acetone; limited solubility in water.	

## Experimental Protocols

Detailed, peer-reviewed experimental protocols for the specific use of 5-Nitro-1-naphthoic acid in signaling pathway analysis or drug development were not readily available in the public domain at the time of this guide's compilation. Researchers should refer to the general principles of handling aromatic carboxylic acids and nitro compounds when designing their

experiments. Methodologies for similar compounds, such as other naphthoic acid derivatives, may serve as a starting point for developing specific protocols.<sup>[7]</sup>

## Safety, Handling, and Storage

Hazard Identification: 5-Nitro-1-naphthoic acid is classified as harmful if swallowed and causes skin and serious eye irritation.<sup>[1][8]</sup> It may also cause respiratory irritation.<sup>[9]</sup>

Handling:

- Use in a well-ventilated area or under a chemical fume hood.
- Avoid generating dust.
- Wear appropriate personal protective equipment (PPE), including chemical-resistant gloves, safety goggles, and a lab coat.
- Wash hands thoroughly after handling.<sup>[3]</sup>

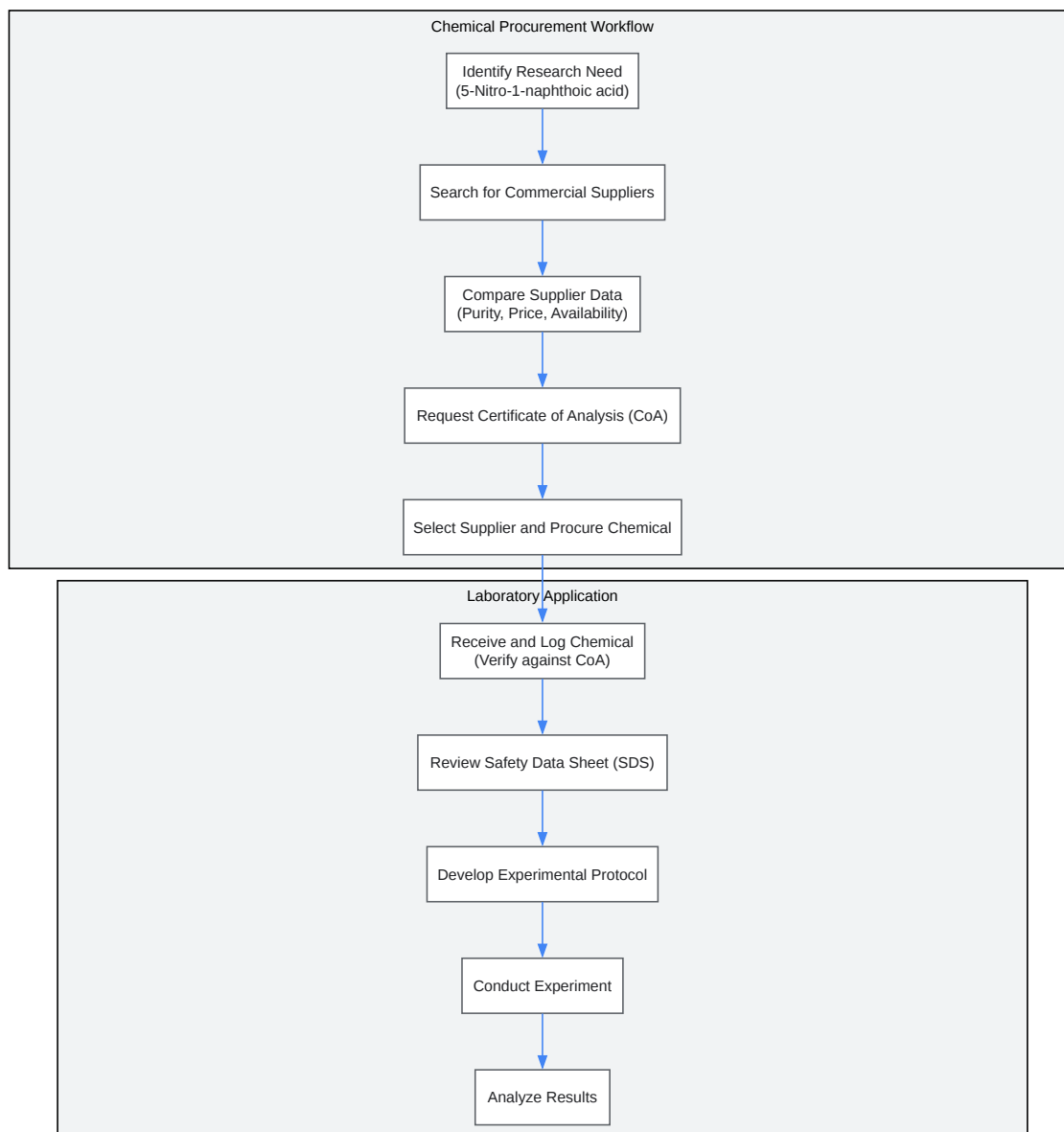
Storage:

- Store in a cool, dry, and well-ventilated place.
- Keep the container tightly closed to prevent moisture ingress.
- Store away from incompatible materials, such as strong oxidizing agents.

Researchers should always consult the Safety Data Sheet (SDS) provided by the supplier for the most detailed and up-to-date safety information.

## Logical Workflow for Chemical Procurement in Research

The following diagram illustrates a typical workflow for sourcing and utilizing a research chemical like 5-Nitro-1-naphthoic acid.



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### *Chemical Procurement and Use Workflow*

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